

Personal protective equipment for handling UNC2025

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UNC2025

Cat. No.: B612028

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Essential Safety and Handling Guide for UNC2025

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **UNC2025**, a potent MER/FLT3 dual inhibitor. Adherence to these procedural guidelines is essential to ensure personnel safety and maintain a sterile research environment.

Hazard Identification and Immediate Precautions

UNC2025 is classified as a toxic compound and is a moderate to severe irritant to the skin and eyes.^[1] Due to its potency, handling should be restricted to personnel trained in the safe management of highly potent active pharmaceutical ingredients (HPAPIs).^[1] Inhalation of or direct contact with the skin, eyes, or clothing must be strictly avoided.

Emergency First Aid:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has ceased, provide artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately flush the affected area with copious amounts of water. Remove all contaminated clothing and shoes. A physician should be consulted. [1]
Eye Contact	Check for and remove contact lenses. Immediately flush eyes with large volumes of water for at least 15 minutes, ensuring to lift the upper and lower eyelids. Seek immediate medical attention. [1]
Ingestion	Wash out the mouth with plenty of water. Do not induce vomiting. Seek immediate medical attention. [1]

Personal Protective Equipment (PPE) Protocol

A risk-based approach should be employed to select the appropriate level of PPE. The following table outlines the minimum required PPE for handling **UNC2025**. For operations with a higher risk of aerosol generation, such as weighing the powdered form outside of a containment system, more stringent respiratory protection is mandatory.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	To provide a robust barrier against skin contact. The outer glove should be changed immediately upon contamination.
Eye/Face Protection	Chemical safety goggles or a full-face shield.	To protect against splashes and airborne particles.
Respiratory Protection	A NIOSH-approved half-face respirator with appropriate cartridges for organic vapors and particulates is recommended for most procedures. For large spills or uncontrolled releases, a self-contained breathing apparatus (SCBA) is required. ^[1]	To prevent inhalation of the compound, which is a primary route of exposure.
Protective Clothing	A disposable, low-linting coverall (e.g., Tyvek®) over standard laboratory attire. ^[2]	To prevent contamination of personal clothing and minimize skin exposure.
Foot Protection	Closed-toe shoes with shoe covers.	To protect against spills and contamination.

Operational Plans: Step-by-Step Guidance

Weighing and Handling of Powdered UNC2025

Due to the risk of aerosolization, weighing of powdered **UNC2025** should be performed within a certified chemical fume hood or a ventilated balance enclosure (VBE).

Experimental Protocol:

- Prepare the Work Area: Ensure the VBE or fume hood is clean and decontaminated. Cover the work surface with absorbent, disposable bench paper.

- Don PPE: Put on all required PPE as outlined in the table above, including double gloves and a respirator.
- Tare the Weighing Vessel: Place a tared, sealed weighing vessel onto the analytical balance.
- Dispense the Compound: Carefully dispense the required amount of **UNC2025** into the weighing vessel. Use appropriate tools (e.g., anti-static spatula) to minimize aerosol generation.
- Seal and Clean: Securely seal the weighing vessel. Carefully clean the spatula and any contaminated surfaces with a suitable solvent (e.g., 70% ethanol) and dispose of the cleaning materials as hazardous waste.
- Doff PPE: Remove the outer pair of gloves and dispose of them. The remaining PPE should be removed in a designated area to prevent cross-contamination.

Preparation of UNC2025 Solutions

The preparation of stock solutions should be conducted within a chemical fume hood.

Experimental Protocol for In Vivo Formulation:

- Solvent Preparation: Prepare the required vehicle. A common vehicle for oral administration of **UNC2025** is a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Dissolving **UNC2025**:
 - Add the weighed **UNC2025** to the appropriate volume of DMSO to create a stock solution.
 - To prepare a 1 mL working solution, for example, add 100 μ L of a 25.0 mg/mL DMSO stock solution to 400 μ L of PEG300 and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix again.
 - Finally, add 450 μ L of saline to reach the final volume of 1 mL.^[1]
- Storage: If not for immediate use, aliquot the stock solution into smaller, sealed vials to prevent degradation from repeated freeze-thaw cycles. Store stock solutions at -20°C for up

to one year or at -80°C for up to two years.^[1]

Quantitative Data for Solution Preparation:

Solvent System	Solubility	Notes
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	Yields a clear solution. ^[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL	Yields a clear solution. ^[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	Yields a clear solution. ^[1]

Disposal Plan

All waste contaminated with **UNC2025** must be treated as hazardous chemical waste.

Disposal Procedures:

Waste Type	Disposal Procedure
Solid Waste	All contaminated solid waste, including gloves, bench paper, pipette tips, and empty vials, should be collected in a dedicated, clearly labeled hazardous waste container.
Liquid Waste	Unused solutions containing UNC2025 should be collected in a sealed, properly labeled hazardous waste container. Do not dispose of down the drain.
Sharps	Needles, syringes, and other sharps contaminated with UNC2025 must be placed in a puncture-resistant sharps container that is clearly labeled as hazardous chemical waste.

Follow all institutional and local regulations for the final disposal of hazardous chemical waste.

Spill Management

In the event of a spill, evacuate the immediate area and alert others.

For Small Spills (in a fume hood):

- Ensure appropriate PPE is worn, including a respirator.
- Absorb the spill with an inert material (e.g., vermiculite, sand).
- Carefully collect the absorbent material and any contaminated debris into a sealed, labeled hazardous waste container.
- Decontaminate the spill area with a suitable solvent.

For Large Spills (outside of a fume hood):

- Evacuate the laboratory and prevent re-entry.
- Contact your institution's Environmental Health and Safety (EHS) department immediately.
- Only personnel trained in hazardous material spill response should attempt to clean up the spill, using a self-contained breathing apparatus and appropriate protective clothing.^[1]

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References

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- To cite this document: BenchChem. [Personal protective equipment for handling UNC2025]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612028#personal-protective-equipment-for-handling-unc2025]

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